

# **cis-3,5-Dimethylpiperidine CAS number and molecular formula**

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## **Compound of Interest**

Compound Name: *cis-3,5-Dimethylpiperidine*

Cat. No.: *B012482*

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## **An In-depth Technical Guide to *cis-3,5-Dimethylpiperidine***

For Researchers, Scientists, and Drug Development Professionals

**Core Summary:** This document provides a comprehensive technical overview of ***cis-3,5-Dimethylpiperidine***, a versatile heterocyclic compound with significant applications in the pharmaceutical and chemical industries. This guide details its chemical identity, physical and spectral properties, and provides a detailed experimental protocol for its synthesis and purification.

## **Chemical Identity and Properties**

- CAS Number: 14446-75-4
- Molecular Formula: C<sub>7</sub>H<sub>15</sub>N

Table 1: Physicochemical Properties of ***cis-3,5-Dimethylpiperidine***

Property	Value	Reference
Molecular Weight	113.20 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[3]</a>
Boiling Point	141.2 ± 8.0 °C (Predicted)	<a href="#">[1]</a>
Density	0.794 ± 0.06 g/cm³ (Predicted)	<a href="#">[1]</a>
Solubility	Chloroform (Slightly), Methanol (Slightly)	<a href="#">[1]</a>
pKa	10.52 ± 0.10 (Predicted)	<a href="#">[1]</a>
LogP	1.58	<a href="#">[1]</a>

Table 2: Spectroscopic Data for **cis-3,5-Dimethylpiperidine**

Spectrum Type	Key Peaks/Signals
<sup>1</sup> H NMR	Spectral data is available but specific peak assignments require further analysis.
<sup>13</sup> C NMR	Spectral data is available but specific peak assignments require further analysis.
IR	Characteristic peaks for N-H and C-H stretching are expected.
Mass Spectrometry	Molecular ion peak (M <sup>+</sup> ) at m/z = 113.

## Synthesis and Purification

The primary route for the synthesis of 3,5-dimethylpiperidine is the catalytic hydrogenation of 3,5-lutidine (3,5-dimethylpyridine). This process typically yields a mixture of cis and trans isomers, which can then be separated. The selection of catalyst and reaction conditions can influence the isomeric ratio of the product.

Experimental Protocol: Synthesis of **cis-3,5-Dimethylpiperidine** via Catalytic Hydrogenation

This protocol describes a general procedure for the synthesis of 3,5-dimethylpiperidine, followed by the separation of the cis isomer.

#### Materials:

- 3,5-Lutidine
- 5% Ruthenium on Alumina (Ru/Al<sub>2</sub>O<sub>3</sub>) catalyst
- Water (solvent)
- High-pressure autoclave reactor
- Fractional distillation apparatus
- Standard laboratory glassware and equipment

#### Procedure:

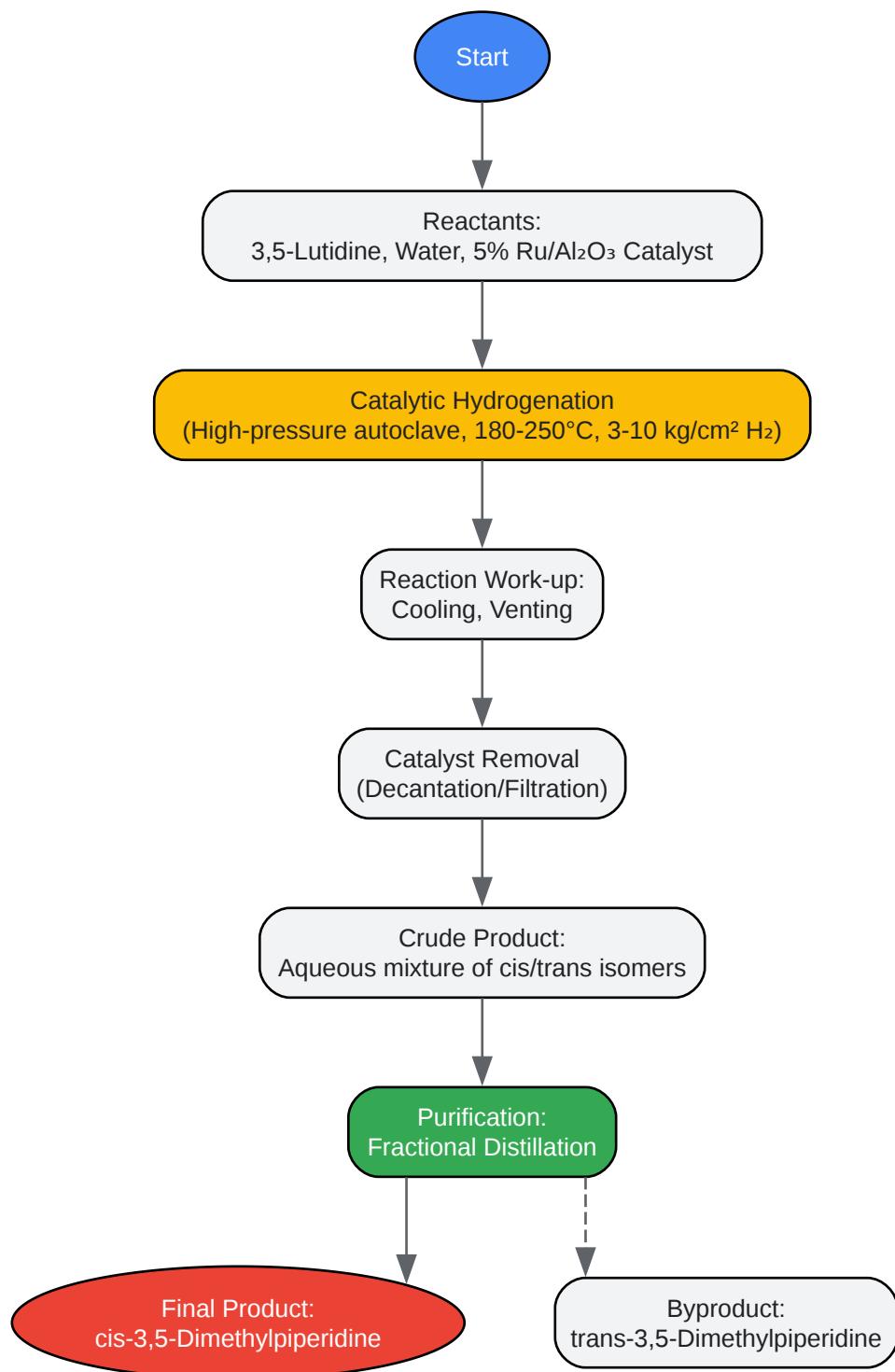
- Reaction Setup: In a high-pressure autoclave reactor, combine 3,5-lutidine, water, and the 5% Ruthenium on Alumina catalyst. A typical ratio would be 1:1:0.05 by weight, but this may be optimized.
- Hydrogenation: Seal the reactor and purge with hydrogen gas. Pressurize the reactor with hydrogen to the desired pressure (e.g., 3-10 kg/cm<sup>2</sup>) and heat to the reaction temperature (e.g., 180-250 °C)[2][3].
- Reaction Monitoring: Maintain the reaction under constant stirring for a sufficient time to ensure complete conversion of the starting material. The reaction progress can be monitored by techniques such as Gas Chromatography (GC).
- Work-up: After the reaction is complete, cool the reactor to room temperature and carefully vent the hydrogen gas.
- Catalyst Removal: The crude product mixture is separated from the solid catalyst by decantation or filtration[2]. The catalyst can often be reused for subsequent batches[2].

- Purification (Isomer Separation): The resulting aqueous mixture of cis- and trans-3,5-dimethylpiperidine is subjected to fractional distillation. The lower boiling point of the cis isomer allows for its separation from the trans isomer and any remaining water[2]. Alternative methods for isomer separation include crystallization or chromatography[1].

**Safety Precautions:** This reaction should be carried out in a well-ventilated fume hood by trained personnel. The use of a high-pressure reactor requires appropriate safety measures. Handle all chemicals with care, wearing appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.

## Experimental Workflow

The following diagram illustrates the key stages in the synthesis and purification of **cis-3,5-Dimethylpiperidine**.

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Caption: Synthesis and Purification Workflow for **cis-3,5-Dimethylpiperidine**.

## Applications in Research and Development

**cis-3,5-Dimethylpiperidine** serves as a crucial building block in the synthesis of various pharmaceutical compounds and agrochemicals. Its stereochemistry plays a significant role in the biological activity of the final products. For instance, it is a key intermediate in the production of the antibiotic Tilmicosin[3]. Furthermore, its derivatives are utilized in the synthesis of advanced materials like zeolites, where they act as structure-directing agents[1]. The distinct properties of the cis and trans isomers allow for their specific applications in asymmetric synthesis and catalysis[1].

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